

Application Notes and Protocols: Trimethylhexanol as a Fragrance Ingredient in Complex Formulations

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Trimethylhexanol	
Cat. No.:	B073689	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

3,5,5-Trimethyl-1-hexanol is a branched chain saturated alcohol utilized as a fragrance ingredient in a wide array of consumer and industrial products.[1][2] Its characteristic scent profile, coupled with its performance attributes, makes it a versatile component in the creation of complex fragrance formulations for cosmetics, personal care items, and household products. [1] These application notes provide a comprehensive overview of 3,5,5-Trimethyl-1-hexanol, including its physicochemical properties, olfactory characteristics, and performance data. Detailed protocols for the evaluation of this fragrance ingredient in complex formulations are also presented to guide researchers and formulators in its effective application.

Physicochemical Properties of 3,5,5-Trimethyl-1-hexanol

A summary of the key physicochemical properties of 3,5,5-Trimethyl-1-hexanol is provided in the table below. This data is essential for formulators to understand its behavior in various solvent systems and product bases.



Property	Value	Reference
Synonyms	3,5,5-Trimethylhexanol, Isononyl Alcohol, Nonylol	[3]
CAS Number	3452-97-9	[3]
Molecular Formula	C9H20O	[3]
Molecular Weight	144.25 g/mol	[3]
Appearance	Colorless liquid	[2]
Boiling Point	193-194 °C	[2]
Flash Point	81.11 °C (178 °F)	[4]
Density	0.824 g/mL at 25 °C	[2]
Refractive Index	1.43200 to 1.43400 @ 20.00 °C	[4]
Vapor Pressure	0.119 mmHg @ 25 °C (estimated)	[4]
Water Solubility	572 mg/L @ 25 °C (estimated)	[4]
logP (o/w)	2.976 (estimated)	[4]

Olfactory Profile and Performance

3,5,5-Trimethyl-1-hexanol possesses a complex and multifaceted odor profile, generally characterized as green, floral, and herbaceous.[4] Its scent characteristics can vary with concentration, providing formulators with a versatile note for their fragrance creations.



Concentration	Odor Description	Reference
10.00% in Dipropylene Glycol	Grassy, green, weedy, floral, earthy, aldehydic, hay, straw, leaf	[4]
5.00%	Green, floral, herbal, cooling, camphoreous, woody, melon, berry	[4]
10.00 ppm (Taste)	Green, cooling, herbal, woody, musty, berry, melon, with minty nuances	[4]

Substantivity: 16 hours at 100.00 %[4]

Recommended Usage Levels: Up to 1.0000 % in the fragrance concentrate.[4]

Application in Complex Formulations

3,5,5-Trimethyl-1-hexanol is utilized in a variety of product types due to its favorable stability and scent profile.

Product Applications:

- Fragrances
- Shampoos
- Soaps
- · Household cleaners
- Detergents[1]

While specific comparative performance data in different consumer product matrices is limited in publicly available literature, its widespread use suggests good stability and performance in these applications.



Experimental Protocols

Protocol 1: Sensory Evaluation of 3,5,5-Trimethyl-1-hexanol in a Model Formulation

This protocol outlines the methodology for conducting a sensory panel evaluation to assess the olfactory characteristics of 3,5,5-Trimethyl-1-hexanol within a simple cosmetic base.

Objective: To characterize the odor profile and intensity of 3,5,5-Trimethyl-1-hexanol in a representative leave-on product formulation.

Materials:

- 3,5,5-Trimethyl-1-hexanol (fragrance grade)
- Unscented lotion base (e.g., a simple oil-in-water emulsion)
- · Glass beakers and stirring rods
- · Digital scale
- Odor-free sample containers
- Olfactory evaluation booths
- Panel of trained sensory assessors (minimum of 10)
- Data collection forms or software

Procedure:

- Sample Preparation:
 - Prepare a 1% (w/w) solution of 3,5,5-Trimethyl-1-hexanol in the unscented lotion base.
 - Accurately weigh the lotion base into a glass beaker.
 - Add the required amount of 3,5,5-Trimethyl-1-hexanol.



- Stir gently until the fragrance is homogeneously dispersed.
- Prepare a control sample of the unscented lotion base.
- Transfer the samples to coded, odor-free containers.
- Allow the samples to equilibrate for 24 hours at room temperature.

Sensory Evaluation:

- Conduct the evaluation in a well-ventilated, odor-neutral environment.
- Present the coded samples (test and control) to the panelists in a randomized order.
- Instruct panelists to assess the odor of each sample by smelling the product directly from the container.
- Panelists should rate the perceived intensity of the fragrance on a labeled magnitude scale (e.g., 0 = no odor, 100 = extremely strong odor).
- Panelists should describe the character of the scent using a provided list of descriptors (e.g., green, floral, fruity, woody, etc.) and are encouraged to add their own.
- A break of at least 5 minutes should be taken between sample evaluations to prevent olfactory fatigue.

Data Analysis:

- Calculate the mean and standard deviation for the intensity ratings.
- Analyze the frequency of use for each odor descriptor.
- Statistical analysis (e.g., t-test) can be used to determine if there is a significant difference in perceived intensity between samples.

Protocol 2: Evaluation of Fragrance Longevity on a Substrate

Methodological & Application





This protocol describes a method to assess the substantivity and longevity of 3,5,5-Trimethyl-1-hexanol on a standardized substrate.

Objective: To determine the duration for which the scent of 3,5,5-Trimethyl-1-hexanol is perceptible on a fabric substrate.

Materials:

- 3,5,5-Trimethyl-1-hexanol
- Ethanol (perfumer's grade)
- Cotton fabric swatches (e.g., 10 cm x 10 cm, pre-washed with unscented detergent and rinsed thoroughly)
- Micropipette
- Drying rack
- · Odor-free, well-ventilated evaluation area
- Panel of trained sensory assessors

Procedure:

- Sample Preparation:
 - Prepare a 10% (v/v) solution of 3,5,5-Trimethyl-1-hexanol in ethanol.
 - $\circ~$ Using a micropipette, apply 100 μL of the solution evenly onto the center of a cotton swatch.
 - Prepare a control swatch with 100 μL of ethanol only.
 - Hang the swatches on a drying rack in the evaluation area, ensuring they do not touch.
- Sensory Evaluation:



- At specified time intervals (e.g., 0, 1, 2, 4, 8, 12, 16 hours), instruct panelists to smell the treated swatch and the control swatch.
- Panelists should rate the perceived intensity of the fragrance on the treated swatch using a categorical scale (e.g., 0 = no odor, 1 = slight, 2 = moderate, 3 = strong).
- The evaluation should continue until the fragrance is no longer perceptible by the majority of the panelists.
- Data Analysis:
 - Plot the average intensity rating against time to create a longevity curve.
 - Determine the time at which the average intensity rating falls below a predetermined threshold (e.g., 1).

Protocol 3: Accelerated Stability Testing of a Fragranced Formulation

This protocol provides a method for assessing the stability of a formulation containing 3,5,5-Trimethyl-1-hexanol under accelerated aging conditions.

Objective: To evaluate the physical and chemical stability of a complex formulation containing 3,5,5-Trimethyl-1-hexanol when subjected to elevated temperatures.

Materials:

- Test formulation containing 3,5,5-Trimethyl-1-hexanol
- Control formulation (without fragrance)
- Stability ovens set at various temperatures (e.g., 40°C, 50°C)
- pH meter
- Viscometer
- Gas chromatograph-mass spectrometer (GC-MS) (optional, for chemical analysis)



Identical storage containers for all samples

Procedure:

- Sample Storage:
 - Place samples of the test and control formulations in the stability ovens.
 - Store a set of samples at room temperature (e.g., 25°C) as a reference.
- Evaluation at Time Intervals:
 - At specified time points (e.g., 0, 1, 2, 4, 8, 12 weeks), remove samples from the ovens and allow them to equilibrate to room temperature.
 - Visual Assessment: Observe any changes in color, clarity, and phase separation.
 - Odor Assessment: Smell the samples and note any changes in the fragrance profile or intensity.
 - pH Measurement: Measure the pH of the samples.
 - Viscosity Measurement: Measure the viscosity of the samples.
 - (Optional) Chemical Analysis: Use GC-MS to quantify the concentration of 3,5,5-Trimethyl 1-hexanol and identify any potential degradation products.
- Data Analysis:
 - Tabulate the results for each parameter at each time point and temperature.
 - Compare the changes in the test formulation to the control and the room temperature samples to assess the impact of the fragrance and elevated temperature.

Visualizations Olfactory Signaling Pathway

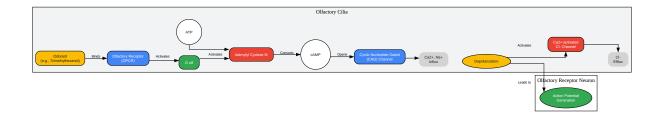




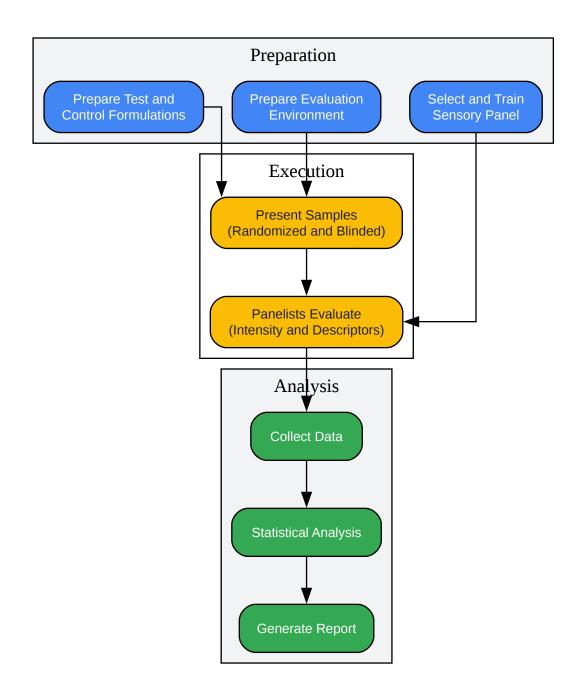


The following diagram illustrates the signal transduction pathway initiated by the binding of an odorant molecule, such as 3,5,5-Trimethyl-1-hexanol, to an olfactory receptor.

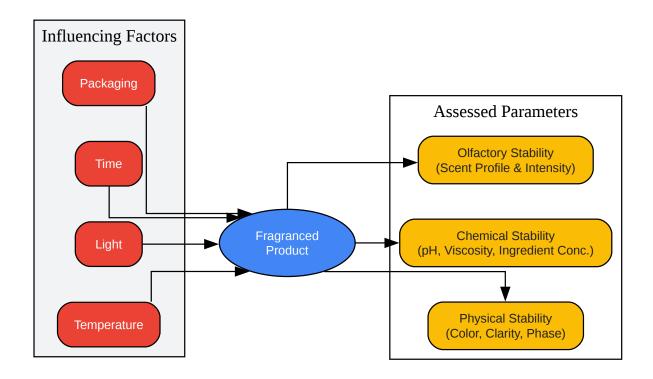












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- To cite this document: BenchChem. [Application Notes and Protocols: Trimethylhexanol as a Fragrance Ingredient in Complex Formulations]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b073689#trimethylhexanol-as-a-fragrance-ingredient-in-complex-formulations]



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